

Essential Safety and Logistics for Handling 5-Chloro-2-methoxybenzaldehyde

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Compound of Interest

Compound Name: 5-Chloro-2-methoxybenzaldehyde

Cat. No.: B1307231

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemicals like **5-Chloro-2-methoxybenzaldehyde** is paramount. This guide provides immediate, essential safety protocols, operational plans, and disposal procedures to foster a secure laboratory environment.

Chemical Profile:

Property	Value
Chemical Name	5-Chloro-2-methoxybenzaldehyde
CAS Number	7035-09-8
Molecular Formula	C ₈ H ₇ ClO ₂ [1][2][3]
Molecular Weight	170.59 g/mol [1][2]
Appearance	Pale cream to yellow crystals or powder[3]
Hazards	Harmful if swallowed, Causes skin and serious eye irritation, May cause respiratory irritation.[2][4][5]

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure. Engineering controls, such as a chemical fume hood, should be the primary method of exposure control, supplemented by the following PPE:

Protection Type	Specific Equipment	Standard/Notes
Eye/Face Protection	Chemical safety goggles or a face shield.	Must meet OSHA 29 CFR 1910.133 or European Standard EN166 regulations. [6]
Skin Protection	Chemical-resistant gloves (e.g., nitrile or butyl rubber). A lab coat or other protective clothing to prevent skin exposure.[6]	Gloves must be inspected before use and disposed of in accordance with applicable laws and good laboratory practices.[6] While specific breakthrough times for 5-Chloro-2-methoxybenzaldehyde are not available, for similar aldehydes, nitrile and butyl rubber gloves are recommended for splash protection. Change gloves immediately if contaminated.
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator with an organic vapor cartridge, or a P95 (US) or P1 (EU EN 143) particle respirator.[7]	Required if ventilation is inadequate, dust is generated, or irritation symptoms are experienced. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace. For higher-level protection, a full-facepiece respirator with an appropriate cartridge or a self-contained breathing apparatus (SCBA) may be necessary.

Operational and Disposal Plan: Step-by-Step Guidance

This section provides a procedural workflow for the safe handling, use, and disposal of **5-Chloro-2-methoxybenzaldehyde**.

Preparation and Handling:

- **Ventilation:** Always handle **5-Chloro-2-methoxybenzaldehyde** powder and prepare solutions in a well-ventilated area, preferably within a certified chemical fume hood, to control airborne levels.
- **Donning PPE:** Before handling the compound, put on all required PPE as specified in the table above.
- **Handling:** Avoid direct contact with skin and eyes. Prevent the formation of dust when handling the solid form.[\[4\]](#)[\[8\]](#) Do not eat, drink, or smoke in the handling area.[\[5\]](#)
- **Storage:** Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[6\]](#)[\[8\]](#) Store away from incompatible materials such as strong oxidizing agents and strong bases.[\[6\]](#)
- **Post-Handling:** Wash hands and any exposed skin thoroughly with soap and water after handling is complete and before leaving the laboratory.[\[5\]](#)

Spill and Decontamination Procedures:

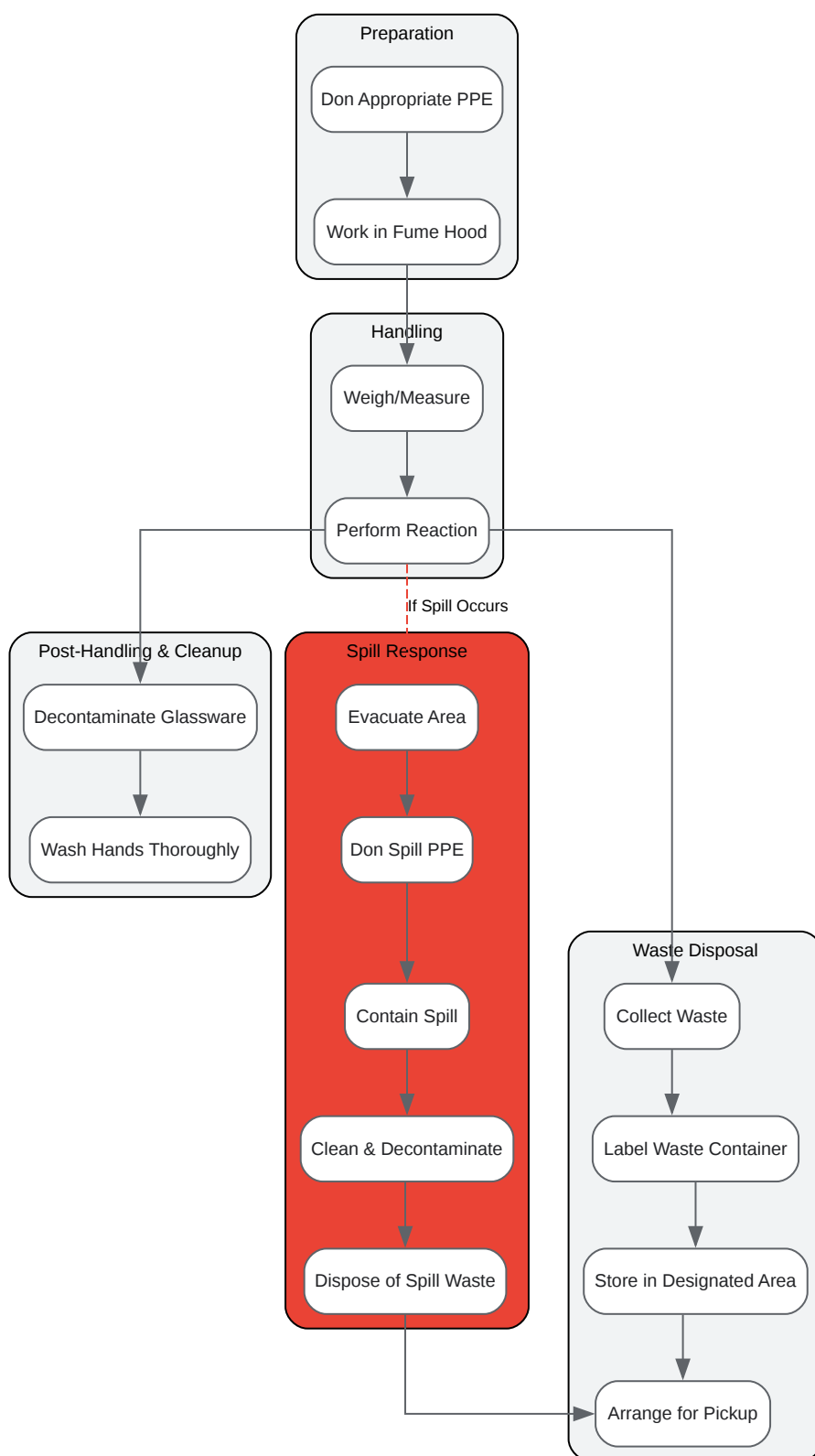
- **Spill Containment:** In case of a spill, immediately evacuate non-essential personnel and ensure the area is well-ventilated.[\[5\]](#)
- **Cleanup:** Wearing full PPE, gently sweep or scoop up the solid material to avoid creating dust.[\[4\]](#)[\[9\]](#) Place the collected material into a suitable, labeled container for hazardous waste disposal.[\[4\]](#)[\[9\]](#)
- **Surface Decontamination:** Clean the spill area thoroughly with a suitable solvent, followed by soap and water. All contaminated materials, including cleaning supplies, must be disposed of as hazardous waste.[\[10\]](#)

Waste Disposal Plan:

5-Chloro-2-methoxybenzaldehyde waste must be managed as hazardous chemical waste and segregated properly.

- Waste Collection: Collect waste in a designated, properly labeled, and sealed container.[\[10\]](#)
Do not mix with other waste streams.[\[10\]](#)
- Trace Contamination: Items with minimal residual contamination (e.g., used gloves, wipes) should be placed in a designated hazardous waste container.
- Final Disposal: Dispose of the chemical waste through a licensed professional waste disposal service in accordance with local, state, and federal regulations.[\[10\]](#) Do not dispose of down the drain or in regular trash.[\[11\]](#)

Experimental Workflow and Safety Protocol



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Safe handling workflow for **5-Chloro-2-methoxybenzaldehyde**.

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